

# A Technical Guide to High-Purity 4-Propylheptane for Research and Development

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## Compound of Interest

Compound Name: 4-Propylheptane

Cat. No.: B1618057

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For researchers, scientists, and drug development professionals, sourcing high-purity chemical reagents is paramount to ensuring the accuracy, reproducibility, and integrity of experimental results. This technical guide provides an in-depth overview of commercial suppliers offering high-purity **4-Propylheptane** (CAS No. 3178-29-8), its physicochemical properties, and relevant technical information for its application in a scientific setting.

## Introduction to 4-Propylheptane

**4-Propylheptane** is a branched alkane with the chemical formula  $C_{10}H_{22}$ .<sup>[1]</sup> As a saturated hydrocarbon, it is a colorless liquid with a characteristic odor. In the context of research and drug development, high-purity **4-Propylheptane** can serve as a non-polar solvent, a reference standard in analytical chemistry, or a starting material for chemical synthesis. Its well-defined structure and properties make it a valuable tool in various laboratory applications.

## Commercial Suppliers of High-Purity 4-Propylheptane

A critical aspect of sourcing any chemical for research is identifying reliable suppliers who can provide materials with the required purity and documentation. The following table summarizes commercial suppliers of **4-Propylheptane**, with a focus on available purity grades and other relevant purchasing information.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Additional Information
Alfa Chemistry	4-Propylheptane	3178-29-8	Information available upon request	Inquire for details	Offered for experimental/research use. <a href="#">[2]</a>
FINETECH INDUSTRY LIMITED	4-Propylheptane	3178-29-8	High-quality	Various pack sizes, custom synthesis, and bulk quantities available. MSDS and COA documentation provided. <a href="#">[3]</a>	
LookChem	4-Propylheptane	3178-29-8	≥95% and 99%	5g and other quantities available from various listed suppliers.	Provides a platform with multiple raw material suppliers. <a href="#">[4]</a>
ChemicalBook	4-PROPYLHEPTANE	3178-29-8	Information available from listed suppliers	5g and other quantities available from various listed suppliers.	Aggregates information from multiple global suppliers. <a href="#">[5]</a>

Chemsrvc	4- PROPYLHEP TANE	3178-29-8	95.0%	Inquire for details	Lists suppliers such as Shanghai Nianxing Industrial Co., Ltd.[6]
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## Physicochemical Properties of 4-Propylheptane

A comprehensive understanding of the physical and chemical properties of **4-Propylheptane** is essential for its proper handling, storage, and application in experimental work.

Property	Value	Reference
Molecular Formula	C10H22	[1]
Molecular Weight	142.28 g/mol	[1]
CAS Number	3178-29-8	[1]
Boiling Point	157.5 °C at 760 mmHg	[4]
Melting Point	-53.99 °C	[4]
Density	0.733 g/cm <sup>3</sup>	[4]
Refractive Index	1.4113	[4]
Flash Point	35.2 °C	[4]
Vapor Pressure	3.55 mmHg at 25°C	[4]

## Experimental Protocols: Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

Ensuring the purity of **4-Propylheptane** is critical for its use in sensitive applications. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for assessing

the purity of volatile compounds like alkanes. The following is a detailed protocol for the purity analysis of **4-Propylheptane**.

Objective: To determine the purity of a **4-Propylheptane** sample and identify any potential impurities.

Materials and Equipment:

- **4-Propylheptane** sample
- High-purity hexane (or other suitable volatile solvent) for sample dilution
- Gas Chromatograph (GC) equipped with a Mass Spectrometer (MS) detector
- A non-polar capillary column (e.g., DB-5ms or equivalent)
- Autosampler vials with caps
- Microsyringe

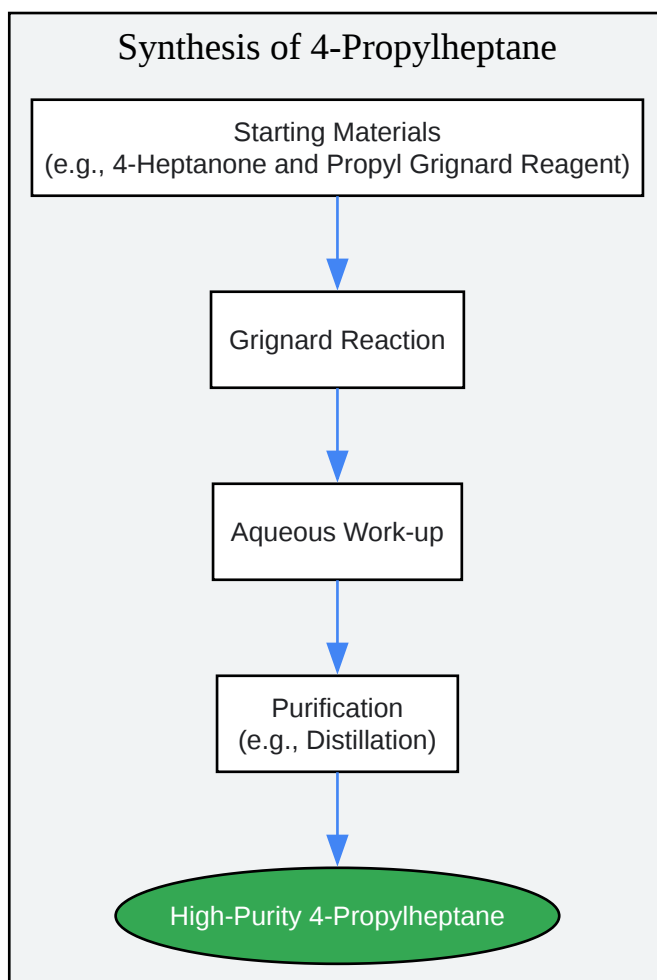
Procedure:

- Sample Preparation:
  - Prepare a dilute solution of the **4-Propylheptane** sample in high-purity hexane. A typical concentration is around 10 µg/mL.[7]
  - Transfer the prepared sample into a GC autosampler vial and cap it securely.
- GC-MS Instrument Setup:
  - Injector: Set the injector temperature to 250 °C. Use a splitless injection mode to maximize sensitivity.[8]
  - Oven Program:
    - Initial temperature: 40 °C, hold for 2 minutes.
    - Ramp rate: 10 °C/minute to 200 °C.

- Hold at 200 °C for 5 minutes.
- Carrier Gas: Use Helium at a constant flow rate of 1 mL/min.
- MS Detector:
  - Ion Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Scan Range: m/z 35-300.
  - Solvent Delay: 3 minutes (to prevent filament damage from the solvent peak).
- Data Acquisition and Analysis:
  - Inject 1 µL of the prepared sample into the GC-MS system.
  - Acquire the total ion chromatogram (TIC).
  - Identify the peak corresponding to **4-Propylheptane** based on its retention time and mass spectrum. The mass spectrum of **4-Propylheptane** will show characteristic fragmentation patterns for a C<sub>10</sub> alkane.<sup>[9]</sup>
  - Integrate the area of all peaks in the chromatogram.
  - Calculate the purity of the **4-Propylheptane** sample by dividing the peak area of **4-Propylheptane** by the total peak area of all components and multiplying by 100.
  - Identify any impurity peaks by comparing their mass spectra with a library of known compounds (e.g., NIST mass spectral library).

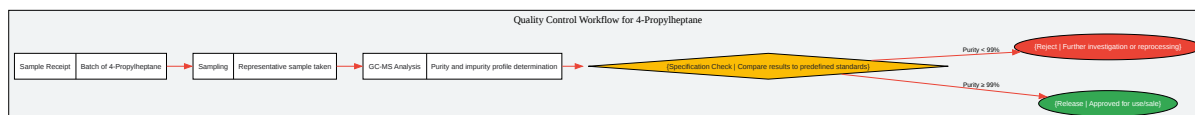
## Visualizations

To further clarify key processes, the following diagrams are provided in the DOT language for Graphviz.



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Caption: A simplified workflow for the chemical synthesis of high-purity **4-Propylheptane**.



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Caption: A typical quality control workflow for verifying the purity of a batch of **4-Propylheptane**.

## Signaling Pathways and Drug Development Applications

It is important to note that as a simple, non-polar, and relatively inert alkane, **4-Propylheptane** is not known to be involved in any biological signaling pathways. Its primary applications in a drug development context are likely to be as a solvent for non-polar compounds, a reference standard for analytical methods, or as a building block in the synthesis of more complex molecules. Researchers should consider its properties for these purposes rather than for direct biological activity.

## Conclusion

For researchers and professionals in drug development, the selection of high-purity reagents is a foundational step for reliable scientific outcomes. This guide provides a starting point for sourcing high-purity **4-Propylheptane** and understanding its key characteristics and analytical assessment. When procuring this chemical, it is always recommended to request a certificate of analysis from the supplier to obtain detailed information on the purity and impurity profile of the specific batch.

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- To cite this document: BenchChem. [A Technical Guide to High-Purity 4-Propylheptane for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618057#commercial-suppliers-of-high-purity-4-propylheptane]

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